

Application Note: Air Sampling and Analysis of Dichlorvos in Occupational Settings

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Compound of Interest

Compound Name: *Dichlorvos*

Cat. No.: *B1670471*

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Introduction

Dichlorvos (2,2-dichlorovinyl dimethyl phosphate), an organophosphate insecticide, is utilized in various agricultural and commercial settings.[1][2] Due to its potential for human toxicity, including effects on the nervous system, monitoring airborne concentrations in occupational environments is crucial to ensure worker safety.[1] This application note provides a detailed protocol for the sampling and analysis of **Dichlorvos** in workplace air, primarily based on methodologies developed by the Occupational Safety and Health Administration (OSHA) and the National Institute for Occupational Safety and Health (NIOSH).[3][4][5]

Principle

This method involves drawing a known volume of air through a solid sorbent tube to trap **Dichlorvos** vapors and aerosols. The collected analyte is then desorbed using a suitable solvent and analyzed by Gas Chromatography (GC) with a selective detector. Specifically, OSHA Method 62 details the collection of organophosphorus pesticides on a glass fiber filter and XAD-2 sorbent tube, followed by desorption with toluene and analysis by GC with a Flame Photometric Detector (FPD).[4]

Occupational Exposure Limits

Several organizations have established occupational exposure limits for **Dichlorvos** to protect workers from adverse health effects. These limits are essential for interpreting the results of air sampling.

| Regulatory Body | Exposure Limit (8-hour TWA) | Notes |
|-----------------|-----------------------------|---|
| OSHA (PEL) | 1 mg/m ³ | Permissible Exposure Limit, with a skin notation indicating potential for significant absorption through the skin. [1] [3] [5] |
| NIOSH (REL) | 1 mg/m ³ | Recommended Exposure Limit, also with a skin notation. [3] [5] |
| ACGIH (TLV) | 0.1 mg/m ³ | Threshold Limit Value, as an inhalable fraction and vapor, with a skin notation and classified as a dermal sensitizer (DSEN). [3] |

Protocol: Sampling and Analysis of Airborne Dichlorvos

This protocol is based on OSHA Method 62.[\[4\]](#)

1.0 Sampling

1.1 Equipment and Reagents

- Sampling Pump: Personal sampling pump calibrated to a flow rate of 1.0 L/min (±5%).
- Sampling Media: Specially constructed glass sampling tube (11-mm i.d. x 13-mm o.d. x 5.0 cm long) containing a 13-mm diameter glass fiber filter followed by two sections of XAD-2 adsorbent (270-mg sampling section and 140-mg backup section).[\[4\]](#)
- Tubing: Flexible tubing for connecting the sampling media to the pump.
- Calibration Equipment: Calibrated flowmeter.

1.2 Sampling Procedure

- Calibration: Calibrate the personal sampling pump to a flow rate of 1.0 L/min with a representative sampling tube in line.
- Tube Preparation: Break the ends of the sampling tube immediately before sampling.
- Assembly: Connect the sampling tube to the calibrated pump using the tubing. The larger (sampling) section of the tube should be positioned towards the pump.
- Placement: Attach the sampling tube vertically in the worker's breathing zone.^[4]
- Sampling: Sample for a recommended air volume of 480 L.^[4] For an 8-hour sample, this corresponds to a flow rate of 1.0 L/min for 480 minutes. For short-term exposure limit (STEL) sampling, a 15-minute sample can be taken at 1.0 L/min.
- Post-Sampling: After sampling, remove the tube and seal both ends with plastic caps. Label the tube with a unique identifier.
- Blank Samples: Prepare at least one blank sample for each set of samples. A blank sample is a sampling tube that is handled in the same manner as the other samples, but no air is drawn through it.^[4]
- Storage and Transport: Store and transport the samples to the laboratory for analysis.

2.0 Analysis

2.1 Equipment and Reagents

- Gas Chromatograph (GC): Equipped with a Flame Photometric Detector (FPD) or a Nitrogen-Phosphorus Detector (NPD).^{[4][6]}
- GC Column: A column suitable for organophosphate pesticide analysis.
- Vials: 2-mL vials with PTFE-lined caps.
- Pipettes and Syringes: Assorted sizes for solvent and standard preparation.

- Desorption Solvent: Toluene.[4]
- **Dichlorvos** Standard: Analytical grade **Dichlorvos** for preparing calibration standards.

2.2 Sample Preparation

- Tube Scoring: Score the glass sampling tube with a file in front of the first glass wool plug.
- Transfer: Carefully transfer the glass fiber filter and the front (270-mg) section of the XAD-2 sorbent into a 2-mL vial. Transfer the back (140-mg) section of the sorbent into a separate vial.
- Desorption: Add 2.0 mL of toluene to each vial.[4]
- Extraction: Cap the vials and gently agitate them periodically for at least 30 minutes to ensure complete desorption.

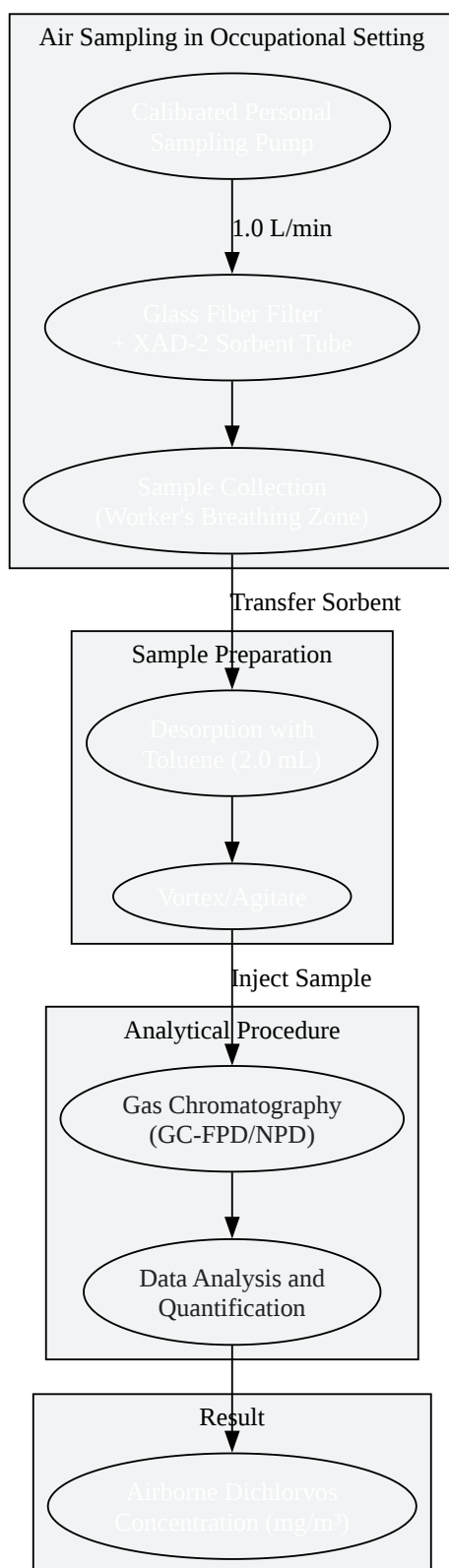
2.3 GC Analysis

- Instrument Conditions: Set up the GC with the appropriate analytical conditions. An example of GC conditions is provided in the table below.
- Calibration: Prepare a series of **Dichlorvos** standards in toluene covering the expected concentration range of the samples. Analyze the standards to generate a calibration curve.
- Sample Analysis: Inject an aliquot of the sample extract into the GC.
- Quantification: Identify and quantify the **Dichlorvos** peak in the sample chromatogram by comparing its retention time and area to those of the standards.

Quantitative Data Summary

| Parameter | Value | Reference |
|-----------------------------|---|-----------|
| Sampling | | |
| Recommended Flow Rate | 1.0 L/min | [4] |
| Recommended Air Volume | 480 L | [4] |
| Sorbent Tube | Glass fiber filter and XAD-2 (270 mg/140 mg) | [4] |
| Analysis | | |
| Desorption Solvent | Toluene | [4] |
| Desorption Volume | 2.0 mL | [4] |
| Analytical Technique | GC-FPD or GC-NPD | [4][6] |
| Reliable Quantitation Limit | 0.0019 mg/m ³ | [4] |
| Standard Error of Estimate | 5.3% | [4] |

Visualizations



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Caption: Key components in **Dichlorvos** analysis.

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- To cite this document: BenchChem. [Application Note: Air Sampling and Analysis of Dichlorvos in Occupational Settings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670471#air-sampling-and-analysis-of-dichlorvos-in-occupational-settings]

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